

Physical properties like melting point and boiling point of 4-Hydroxy-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-nitrobenzaldehyde

Cat. No.: B041313

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An In-depth Technical Guide to the Physical Properties of 4-Hydroxy-3-nitrobenzaldehyde

This technical guide provides a comprehensive overview of the key physical properties of **4-Hydroxy-3-nitrobenzaldehyde**, with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development who require precise data and experimental methodologies related to this compound.

Core Physical Properties

4-Hydroxy-3-nitrobenzaldehyde is a yellow to brown crystalline powder.^{[1][2]} It is an important intermediate in the synthesis of various pharmaceutical compounds, including potential antimalarial and antifilarial agents.^{[1][2]}

The following table summarizes the key physical properties of **4-Hydroxy-3-nitrobenzaldehyde**, compiled from various chemical data sources.

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₄	[3] [4]
Molecular Weight	167.12 g/mol	[3] [4]
Melting Point	137.0 - 145.0 °C	[5]
140 - 142 °C (lit.)	[1] [2] [6] [7]	
142 °C	[8]	
141.0 to 145.0 °C		
140.00 °C	[3]	
Boiling Point	275.00 °C	[3]
295.67 °C (rough estimate)	[1] [7]	
Flash Point	124.30 °C	[3]
Appearance	Pale yellow to yellow to brown powder/crystal	[5]

Experimental Protocols

The determination of accurate melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail the standard laboratory procedures for these measurements.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.[\[9\]](#)[\[10\]](#)

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital instrument like DigiMelt)
- Capillary tubes (sealed at one end)
- Thermometer

- Heating medium (e.g., paraffin oil)
- Spatula
- Porous plate

Procedure:

- Sample Preparation: A small amount of the dry **4-Hydroxy-3-nitrobenzaldehyde** is finely powdered on a porous plate.[11]
- Capillary Tube Loading: The open end of a capillary tube is pushed into the powdered sample. The tube is then tapped gently to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of the sample is obtained.[9][11]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then placed in the melting point apparatus. [11]
- Heating: The apparatus is heated gently. The rate of heating should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[9]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[10]
- Repetition: The experiment should be repeated with a fresh sample and a new capillary tube to ensure accuracy.[11]

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

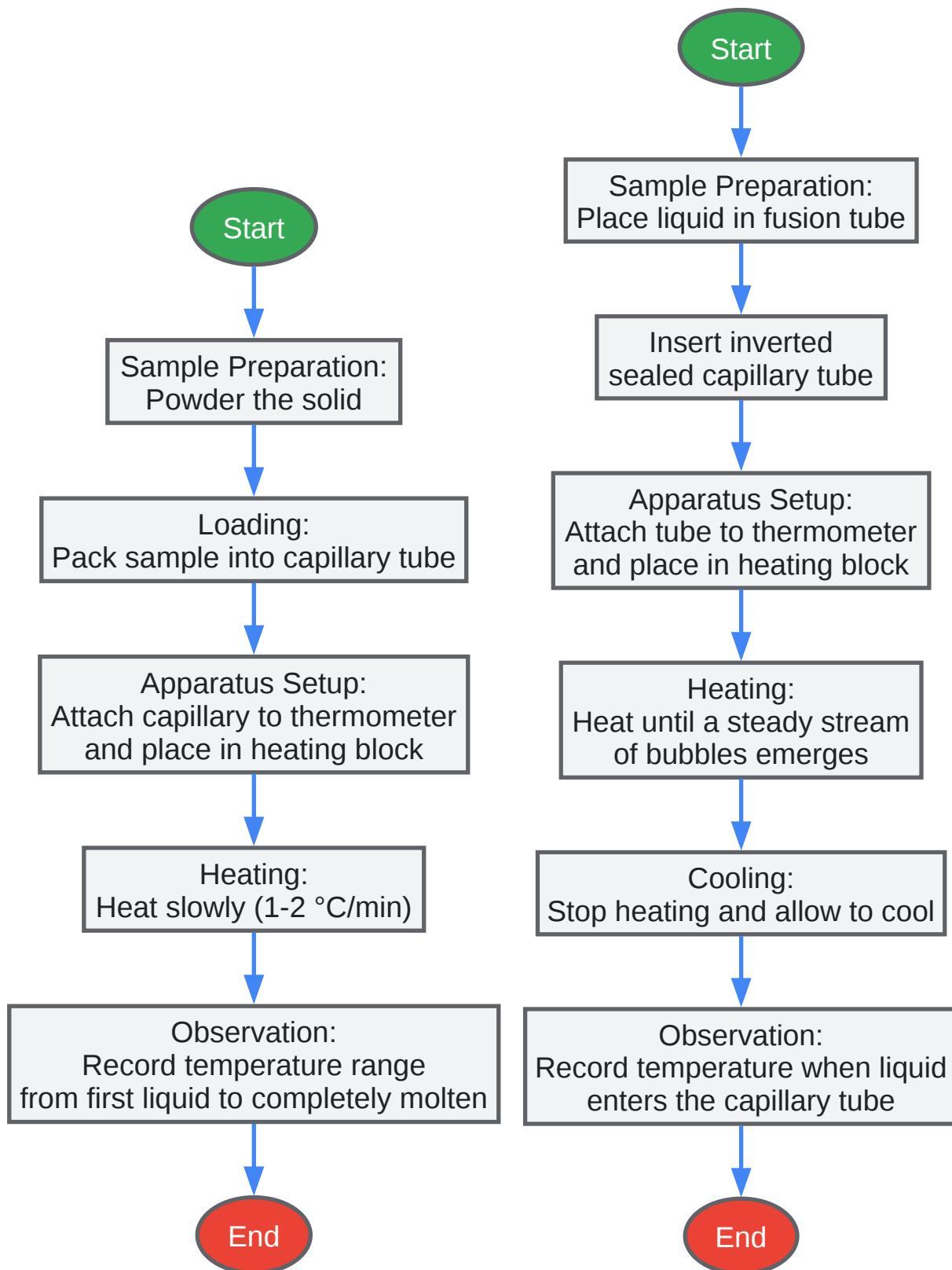
- Thermometer
- Heating apparatus (e.g., aluminum block or liquid bath)
- Stand and clamp

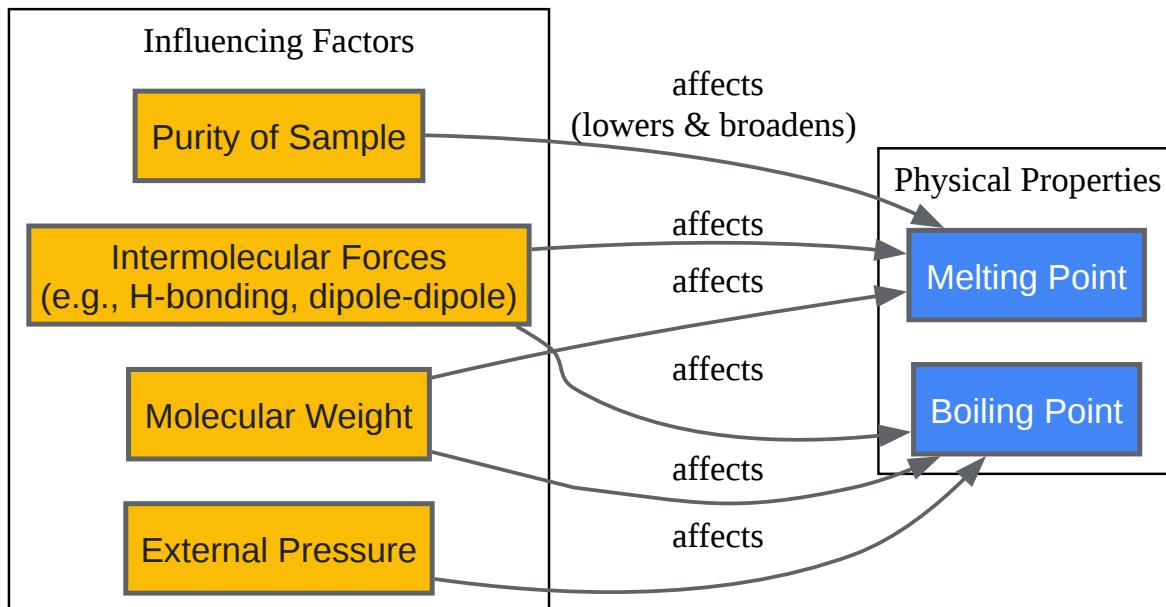
Procedure:

- Sample Preparation: A few drops of the substance (if in liquid form) are placed into a fusion tube. Since **4-Hydroxy-3-nitrobenzaldehyde** is a solid at room temperature, it would first need to be melted for a boiling point determination at atmospheric pressure, or more commonly, the boiling point is determined under reduced pressure to prevent decomposition.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted into the fusion tube containing the liquid sample.[\[12\]](#)
- Apparatus Setup: The fusion tube is attached to a thermometer and heated in a suitable apparatus.[\[12\]](#)
- Heating and Observation: The apparatus is heated until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.[\[12\]](#) Heating is then stopped.
- Boiling Point Reading: The liquid will begin to enter the capillary tube as the apparatus cools. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[12\]](#)

Visualizations

The following diagrams illustrate the experimental workflows and conceptual relationships relevant to the physical properties discussed.





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